

Application Notes and Protocols: Ethyl 3-phenylpropionate in Fragrance and Flavor Chemistry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 3-phenylpropionate

Cat. No.: B043296

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Issued: December 21, 2025

Introduction

Ethyl 3-phenylpropionate (also known as ethyl hydrocinnamate) is a versatile aromatic ester valued in the fragrance and flavor industries for its complex sensory profile.^{[1][2]} Structurally, it consists of an ethyl group esterified with 3-phenylpropanoic acid, combining the stability of an aromatic compound with the functional properties of an ester.^[3] This document provides detailed application notes, quantitative data, and experimental protocols for researchers, scientists, and professionals in fragrance and flavor development.

Physicochemical and Sensory Properties

Ethyl 3-phenylpropionate is a colorless to pale yellow liquid with a characteristic sweet, fruity, and floral odor profile, often with notes of honey, rose, and rum.^{[4][5][6]} Its pleasant aroma and flavor have led to its use in a wide array of consumer products. It is sparingly soluble in water but miscible with organic solvents like ethanol.^{[1][2]}

Table 1: Physicochemical Properties of **Ethyl 3-phenylpropionate**

Property	Value	Reference(s)
CAS Number	2021-28-5	[1][4]
FEMA Number	2455	[4][7]
Molecular Formula	C ₁₁ H ₁₄ O ₂	[4][7]
Molecular Weight	178.23 g/mol	[4][7]
Appearance	Clear, colorless to light yellow liquid	[2][4]
Boiling Point	247-248 °C (at 760 mmHg)	[4][7]
Density	~1.01 g/mL (at 25 °C)	[3][4]
Refractive Index	~1.494 (at 20 °C)	[3][4]
Flash Point	108 °C (226 °F)	[4]
Water Solubility	< 0.1 g/100 mL (at 25 °C)	[4][5]
LogP	~2.79	[4][8]

Table 2: Sensory Profile and Organoleptic Characteristics

Characteristic	Description	Reference(s)
Odor Type	Floral, Fruity, Sweet	[4]
Odor Description	Sweet, fruity, honey-like, with notes of rose, hyacinth, and rum.	[4][5][6][7]
Flavor Profile	Flower, Honey.	[7][9]
Taste Description	Sweet, fresh-fruity-floral taste with a honey-like note.	[6]

Applications in Fragrance and Flavor

Ethyl 3-phenylpropionate is a valuable component in perfumery, acting as a modifier to impart warmth and sweetness to floral compositions, particularly in rose accords.[10] Its stability and excellent blending properties make it suitable for bridging sharp floral top notes with richer base notes.[3][10]

- **Role in Formulations:** It is often used as a middle note in the fragrance pyramid, providing body and a smooth transition.
- **Usage Levels:** Recommended usage levels in fragrance concentrates can be up to 5.0%.[11] In cosmetic formulations like creams and lotions, it can be added at a ratio of 0.2% to 1% to help stabilize the product and ensure even dispersion of components.[3]
- **Common Pairings:** It blends well with other floral, fruity, and balsamic notes to create sophisticated and luxurious scents.[10]

Recognized as a flavoring agent by the FDA (21 CFR 172.515) and JECFA, **Ethyl 3-phenylpropionate** is considered safe for consumption at current intake levels.[7][9] It is found naturally in some fruits and beverages like passion fruit and rum.[4][5]

- **Food Categories:** It is used to enhance fruit, honey, and floral notes in a variety of products including beverages, baked goods, candies, and dairy products.
- **Flavor Enhancement:** Its sweet, honey-like profile can add depth and complexity to flavor formulations.[7][9]

Experimental Protocols

Objective: To prepare a simple fragrance solution to evaluate the olfactory character of **Ethyl 3-phenylpropionate**.

Materials:

- **Ethyl 3-phenylpropionate**
- Perfumer's alcohol (e.g., Specially Denatured Alcohol, SDA 40-B)
- Glass beaker or flask

- Pipettes or graduated cylinders
- Glass stirring rod
- Sealed glass bottle for storage

Procedure:

- Preparation of Concentrate: In a glass beaker, prepare a 10% dilution of **Ethyl 3-phenylpropionate** in perfumer's alcohol. For example, add 1 mL of **Ethyl 3-phenylpropionate** to 9 mL of alcohol.
- Formulation: To create a simple Eau de Toilette strength fragrance, further dilute the concentrate. A typical fragrance load is between 5-15%. To achieve a 10% fragrance load in a 50 mL final volume, combine 5 mL of your concentrate with 45 mL of perfumer's alcohol.
- Blending: Stir the mixture gently but thoroughly with a glass rod until the solution is homogeneous.[\[12\]](#)
- Maceration: Transfer the final solution to a sealed glass bottle. Store in a cool, dark place for at least 48 hours to allow the fragrance to mature and meld.
- Evaluation: After maceration, the fragrance can be applied to a perfumer's strip or skin for sensory evaluation.

Objective: To determine if a perceptible difference exists between two fragrance samples, one containing **Ethyl 3-phenylpropionate** and a control. This is an analytical test method.[\[13\]](#)

Materials:

- Three coded samples (two are identical, one is different). For example:
 - Sample A: Control fragrance base.
 - Sample B: Control fragrance base.
 - Sample C: Fragrance base with **Ethyl 3-phenylpropionate**.

- Perfumer's testing strips.
- A panel of at least 15-30 screened evaluators.[13]
- A well-ventilated, odor-free environment.

Procedure:

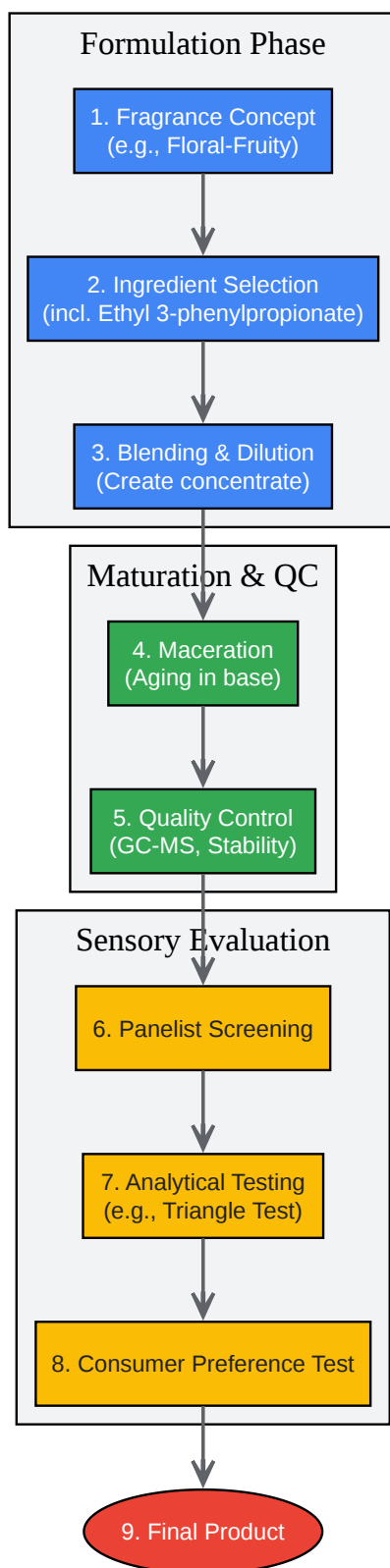
- Sample Preparation: Dip perfumer's strips into each of the three coded samples.
- Presentation: Present the three strips simultaneously to a panelist. The order of presentation should be randomized for each panelist.
- Instruction: Ask the panelist to smell each strip from left to right. The panelist's task is to identify which of the three samples is different from the other two.[13]
- Data Collection: Record the panelist's selection.
- Analysis: Compile the results from all panelists. The number of correct identifications is compared to statistical tables (binomial distribution) to determine if the result is statistically significant, thus indicating a perceivable difference between the samples.

Diagrams and Workflows



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Caption: General signaling cascade for odorant perception in the olfactory epithelium.



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Caption: Workflow from fragrance concept and formulation to final sensory evaluation.

Stability and Storage

Ethyl 3-phenylpropionate is chemically stable under normal conditions.[3][14] To maintain its quality and prevent degradation, it should be stored in a cool, dark place in a tightly sealed container, away from heat sources, direct sunlight, and strong oxidizing agents.[14][15][16][17] It is not reactive with water but can hydrolyze under acidic or neutral conditions to form 3-phenylpropanoic acid and ethanol.[3] It is generally considered stable in cosmetic formulations and various food matrices.[3]

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- To cite this document: BenchChem. [Application Notes and Protocols: Ethyl 3-phenylpropionate in Fragrance and Flavor Chemistry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b043296#application-of-ethyl-3-phenylpropionate-in-fragrance-and-flavor-chemistry]

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